

Commercial Sourcing and Technical Guide for High-Purity 6-Ethyl-2-methyloctane

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Compound of Interest

Compound Name: 6-Ethyl-2-methyloctane

Cat. No.: B12658680

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of commercial sourcing options and relevant experimental methodologies for high-purity **6-Ethyl-2-methyloctane** (CAS No. 62016-19-7). The information is intended to assist researchers, scientists, and professionals in drug development in procuring and utilizing this branched alkane for their studies.

Commercial Suppliers

Identifying reliable commercial suppliers for high-purity research chemicals is crucial for experimental success. Below is a summary of a potential supplier for **6-Ethyl-2-methyloctane**, with a focus on products suitable for research and development purposes.

Supplier Overview

Supplier	Product Name	CAS No.	Grade/Purity Information	Availability/Contact
Clearsynth	6-Ethyl-2-methyloctane	62016-19-7	High-quality product accompanied by a Certificate of Analysis. ^[1] Positioned for research and development applications. ^[2]	Inquiries can be made via email at --INVALID-LINK-- or through their various international offices. ^[3] ^[4]
CHEMLYTE SOLUTIONS CO.,LTD	Octane, 6-ethyl-2-methyl-	62016-19-7	Listed as "Industrial Grade" on third-party platforms, which may not be suitable for high-purity research applications.	Contact information available through chemical supplier platforms.

Note: While CHEMLYTE SOLUTIONS CO.,LTD is a potential source, the "Industrial Grade" designation suggests that Clearsynth is the more appropriate choice for applications requiring high purity, as they provide a Certificate of Analysis.^[1] Specific quantitative data regarding purity percentages, available quantities, and pricing should be obtained directly from the supplier.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **6-Ethyl-2-methyloctane** are not readily available in the public domain. However, established methodologies for the synthesis of branched alkanes and the analysis of volatile organic compounds can be adapted.

Synthesis of 6-Ethyl-2-methyloctane via Grignard Reaction

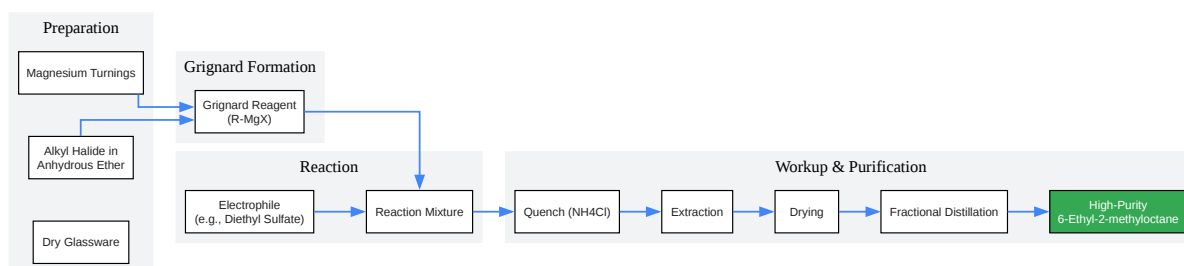
A common and versatile method for the synthesis of branched alkanes is the Grignard reaction.
[5][6][7][8][9][10][11] This involves the reaction of a Grignard reagent (an organomagnesium halide) with an appropriate electrophile. For **6-Ethyl-2-methyloctane**, a plausible synthetic route would involve the reaction of a Grignard reagent derived from a brominated octane precursor with an ethyl-containing electrophile, or vice versa.

General Protocol for Grignard Reagent Formation and Reaction:

- Preparation of Glassware: All glassware must be rigorously dried to exclude moisture, as Grignard reagents are highly reactive with water.[8]
- Formation of the Grignard Reagent:
 - In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, place magnesium turnings.
 - Add a small crystal of iodine to initiate the reaction.
 - Prepare a solution of the appropriate alkyl halide (e.g., 2-bromo-6-methyloctane or a similar precursor) in anhydrous diethyl ether or tetrahydrofuran (THF).
 - Add a small portion of the alkyl halide solution to the magnesium. The reaction is initiated when the color of the iodine disappears and gentle boiling of the ether is observed.
 - Add the remaining alkyl halide solution dropwise to maintain a gentle reflux.
 - After the addition is complete, reflux the mixture for an additional 30-60 minutes to ensure complete formation of the Grignard reagent.
- Reaction with Electrophile:
 - Cool the Grignard reagent solution to 0°C in an ice bath.

- Prepare a solution of the appropriate electrophile (e.g., diethyl sulfate or ethyl bromide) in anhydrous ether.
- Add the electrophile solution dropwise to the stirred Grignard reagent.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Workup and Purification:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Separate the organic layer and extract the aqueous layer with diethyl ether.
 - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
 - Remove the solvent under reduced pressure.
 - Purify the crude product by fractional distillation to obtain pure **6-Ethyl-2-methyloctane**.

Diagram of Synthetic Workflow:



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Caption: Synthetic workflow for **6-Ethyl-2-methyloctane** via Grignard reaction.

Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

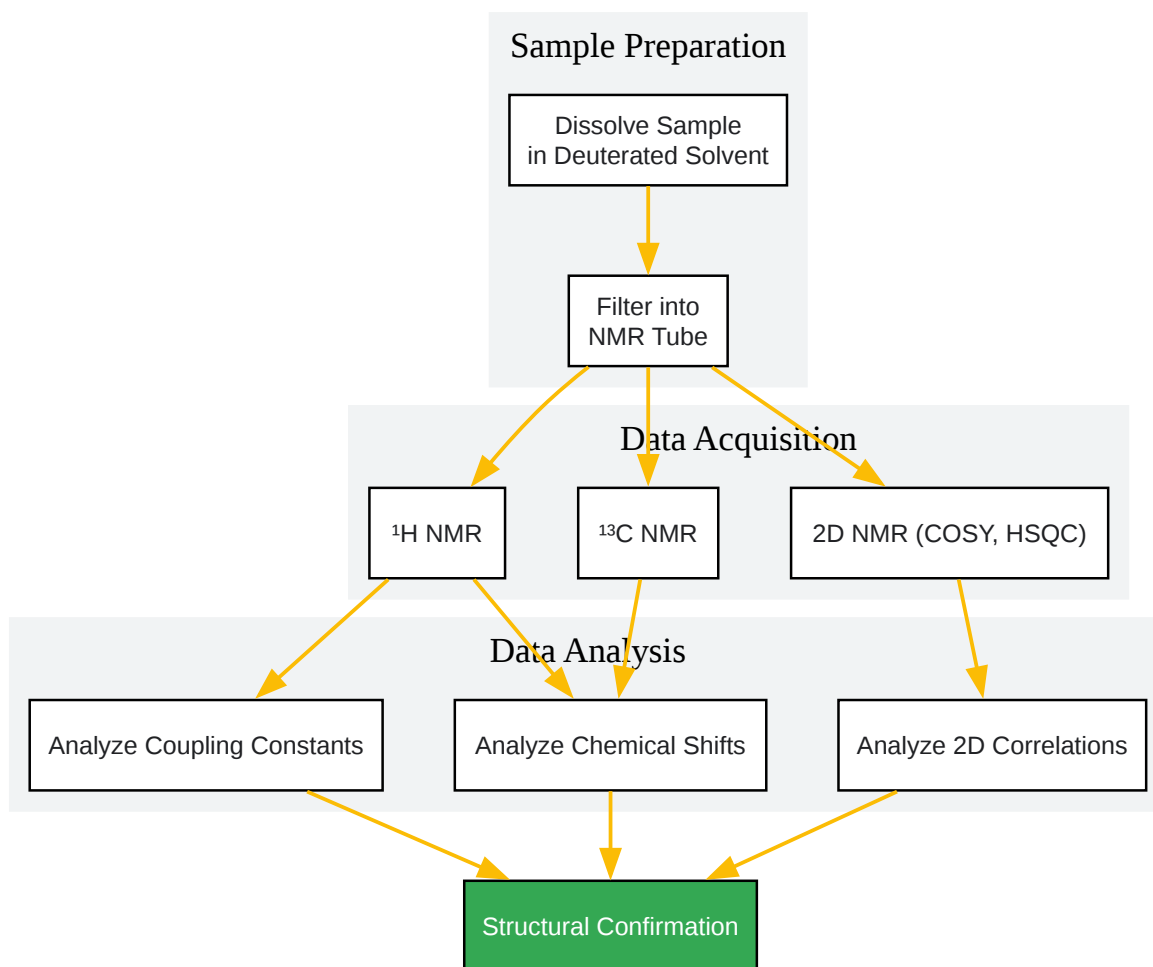
GC-MS is the standard method for determining the purity of volatile organic compounds like **6-Ethyl-2-methyloctane**. EPA methods for volatile organic analysis can be adapted for this purpose.^{[12][13][14][15][16]}

General GC-MS Protocol:

- Sample Preparation:
 - Prepare a dilute solution of the **6-Ethyl-2-methyloctane** sample in a high-purity volatile solvent (e.g., hexane or pentane).
 - If necessary, filter the sample to remove any particulate matter.
- Instrument Parameters (suggested starting points):
 - GC Column: A non-polar capillary column (e.g., DB-1 or equivalent) is suitable for separating alkanes.
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program: Start at a low temperature (e.g., 40°C) and ramp up to a higher temperature (e.g., 250°C) to ensure the elution of all components.
 - Injector: Split/splitless injector at a temperature of approximately 250°C.
 - MS Detector: Electron ionization (EI) at 70 eV.
 - Mass Range: Scan from a low m/z (e.g., 40) to a higher m/z (e.g., 300) to capture the molecular ion and characteristic fragments.
- Data Analysis:

- Identify the peak corresponding to **6-Ethyl-2-methyloctane** based on its retention time and mass spectrum. The mass spectrum should show a molecular ion peak (m/z 156) and characteristic fragmentation patterns for branched alkanes.
- Determine the purity by calculating the area percentage of the **6-Ethyl-2-methyloctane** peak relative to the total area of all peaks in the chromatogram.

Diagram of GC-MS Analytical Workflow:



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